

(3-(Hydroxymethyl)thiophen-2-yl)boronic acid

molecular weight and formula

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Compound of Interest

Compound Name: (3-(Hydroxymethyl)thiophen-2-yl)boronic acid

Cat. No.: B151369

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Technical Data Summary: (3-(Hydroxymethyl)thiophen-2-yl)boronic acid

This document provides the core physicochemical properties of **(3-(Hydroxymethyl)thiophen-2-yl)boronic acid**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

Physicochemical Properties

The fundamental molecular characteristics of **(3-(Hydroxymethyl)thiophen-2-yl)boronic acid** have been determined and are summarized below.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₅ H ₇ BO ₃ S[1][2][3] |
| Molecular Weight | 157.98 g/mol [1][2][3] |
| IUPAC Name | (3-(hydroxymethyl)thiophen-2-yl)boronic acid[2] |
| CAS Number | 222840-73-5[1][2][3] |

Structural Information

To facilitate a deeper understanding of its chemical nature, the structural representation of **(3-(Hydroxymethyl)thiophen-2-yl)boronic acid** is provided.

Caption: 2D structure of **(3-(Hydroxymethyl)thiophen-2-yl)boronic acid**.

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References

- 1. cyclicpharma.com [cyclicpharma.com]
- 2. (3-(hydroxymethyl)thiophen-2-yl)boronic acid 95% | CAS: 222840-73-5 | AChemBlock [achemblock.com]
- 3. 3-HYDROXYMETHYLTHIOPHENE-2-BORONIC ACID | 222840-73-5 [amp.chemicalbook.com]
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